

# Isobutyl benzoate CAS number and IUPAC name

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## Compound of Interest

Compound Name: *Isobutyl benzoate*

Cat. No.: *B106509*

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## An In-depth Technical Guide to **Isobutyl Benzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isobutyl benzoate**, a versatile organic compound with applications spanning the pharmaceutical, cosmetic, and flavor industries. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and key applications relevant to research and development.

## Chemical Identity

| Identifier        | Value  |
|-------------------|--|
| CAS Number        | 120-50-3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>   |
| IUPAC Name        | 2-methylpropyl benzoate <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>  |
| Synonyms          | Isobutyl benzoate, Benzoic acid isobutyl ester,<br>Benzoic acid, 2-methylpropyl ester <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a><br><a href="#">[8]</a> |
| Molecular Formula | C11H14O2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>   |
| Molecular Weight  | 178.23 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>   |
| InChI             | InChI=1S/C11H14O2/c1-9(2)8-13-11(12)10-6-4-3-5-7-10/h3-7,9H,8H2,1-2H3 <a href="#">[2]</a> <a href="#">[4]</a>  |
| InChIKey          | KYZHGEFMXZOSJN-UHFFFAOYSA-N <a href="#">[2]</a> <a href="#">[4]</a>  |
| SMILES            | C(OCC(C)C)(=O)C1=CC=CC=C1 <a href="#">[2]</a>  |

## Physicochemical Properties

**Isobutyl benzoate** is a colorless to pale yellow liquid characterized by a pleasant, fruity, and floral-leafy odor.[\[2\]](#)[\[9\]](#) It is relatively non-polar, which contributes to its solubility in organic solvents and limited solubility in water.[\[2\]](#)

| Property                    | Value   | Source  |
|-----------------------------|---|---|
| Appearance                  | Colorless to almost colorless clear liquid  | <a href="#">[2]</a> <a href="#">[5]</a>                       |
| Odor                        | Floral-leafy, reminiscent of rose and geranium; sweet, fruity, musty, powdery, balsamic | <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> |
| Boiling Point               | 241-242 °C  | <a href="#">[5]</a> <a href="#">[9]</a>                       |
| Density                     | 0.996 g/mL at 25 °C   | <a href="#">[5]</a> <a href="#">[9]</a>                       |
| Refractive Index            | 1.495 at 20 °C  | <a href="#">[5]</a> <a href="#">[9]</a>                       |
| Flash Point                 | 205 °F (96.11 °C)   | <a href="#">[5]</a> <a href="#">[11]</a>                      |
| Longevity on Smelling Strip | > 16 hours  | <a href="#">[10]</a>  |

## Synthesis of Isobutyl Benzoate

**Isobutyl benzoate** is primarily synthesized through the esterification of benzoic acid with isobutanol.[\[8\]](#)[\[12\]](#) This reaction is typically catalyzed by an acid.[\[12\]](#) An alternative method involves the transesterification between methyl benzoate and isobutyl alcohol.

## Experimental Protocol: Acid-Catalyzed Esterification

This protocol describes the synthesis of **isobutyl benzoate** from benzoic acid and isobutyl alcohol using sulfuric acid as a catalyst.

Materials:

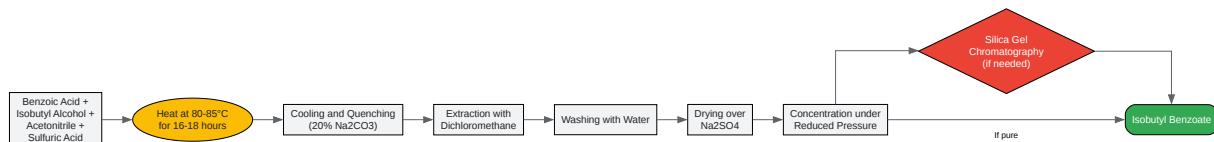
- Benzoic acid
- Isobutyl alcohol (2-methylpropan-1-ol)
- Acetonitrile
- Sulfuric acid (98%)

- 20% Sodium carbonate solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Water
- Anhydrous sodium sulfate

Procedure:

- To a well-stirred mixture of benzoic acid (80 mmol), isobutyl alcohol (90 mmol), and acetonitrile (162 mmol), add sulfuric acid (98%, 94 mmol, 5 mL) at room temperature.[1]
- Slowly heat the mixture to 80-85 °C and maintain this temperature for 16-18 hours.[1]
- After the reaction is complete, cool the mixture.[1]
- Add 20% sodium carbonate solution (100 mL) to the cooled reaction mixture.[1]
- Extract the product with dichloromethane (50 mL × 2).[1]
- Combine the organic layers and wash with water (100 mL).[1]
- Dry the organic layer over anhydrous sodium sulfate.[1]
- Concentrate the solution under reduced pressure to obtain **isobutyl benzoate**.[1]
- If necessary, purify the product using silica gel chromatography with a mixture of ethyl acetate and petroleum ether (1:9) as the eluent.[1]

## Experimental Workflow: Synthesis of Isobutyl Benzoate

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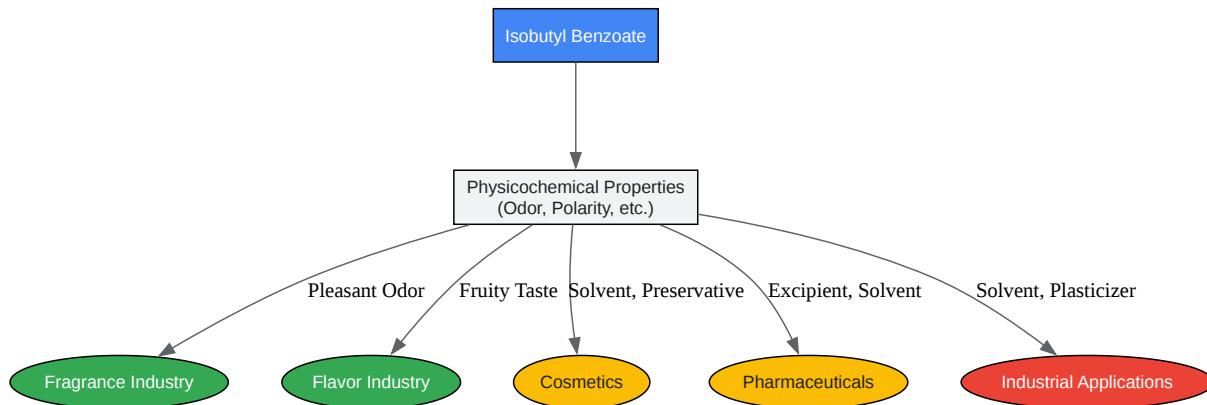
Caption: Workflow for the synthesis of **isobutyl benzoate** via acid-catalyzed esterification.

## Applications in Research and Development

While **isobutyl benzoate** is widely known for its use in fragrances and flavors, its properties as a solvent and plasticizer are also of interest to researchers and drug development professionals.[2][5][10][11][13][14]

- Solvent: Its ester functionality and relatively low polarity make it a suitable solvent for a variety of organic compounds.[2][13][14] It can be used in the formulation of coatings, adhesives, and as a medium for chemical reactions.[2]
- Preservative: Benzoate esters, including **isobutyl benzoate**, have preservative properties, protecting cosmetic and other formulations from microbial spoilage.[13][14]
- Fragrance and Flavoring Agent: In the context of drug development, it can be used as an excipient to mask unpleasant odors or tastes in formulations.[5][10][11][14] The Food and Drug Administration (FDA) permits its use as a flavoring agent for direct addition to food.[14]
- Plasticizer: **Isobutyl benzoate** can be used as a plasticizer.[2]

## Logical Relationships in Application



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Caption: Relationship between **isobutyl benzoate**'s properties and its applications.

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